

Application Notes and Protocols: N-Isononylcyclohexylamine in Organic Synthesis

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Compound of Interest

Compound Name: *N-Isononylcyclohexylamine*

Cat. No.: *B15175798*

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Disclaimer: Scholarly and commercial literature readily available contains limited specific data on **N-Isononylcyclohexylamine**. The following application notes and protocols are based on established principles of organic synthesis for structurally similar long-chain N-alkyl cyclohexylamines. The experimental details provided are representative and may require optimization for specific laboratory conditions and isononyl isomer structures.

Introduction

N-Isononylcyclohexylamine is a secondary amine characterized by a cyclohexyl ring and a nine-carbon branched alkyl (isononyl) group attached to the nitrogen atom. The isononyl group, typically derived from the trimerization of propene, results in a complex mixture of branched isomers. This structural feature imparts significant steric bulk and hydrophobicity, suggesting potential applications as a specialty chemical in various fields of organic synthesis and material science. Its utility may lie in roles such as a sterically hindered base, a catalyst, a corrosion inhibitor, or as a synthetic intermediate for more complex molecules.

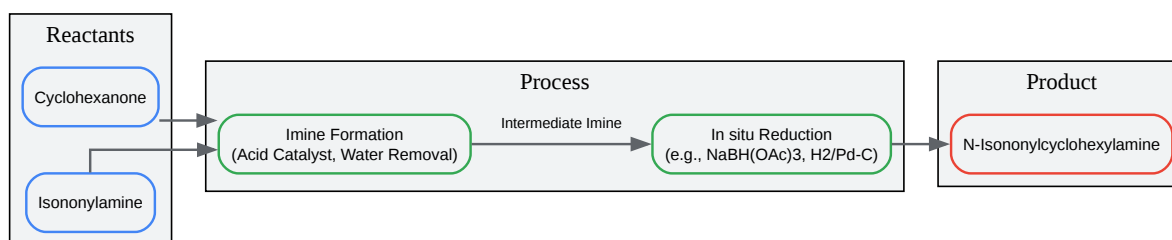
Synthetic Routes

The synthesis of **N-Isononylcyclohexylamine** can be approached through two primary and well-established methods for N-alkylation of amines: reductive amination and direct N-alkylation.

Reductive Amination of Cyclohexanone with Isononylamine

This is often the preferred method for preparing secondary amines from ketones. It involves the reaction of cyclohexanone with isononylamine to form an intermediate imine (or enamine), which is then reduced in situ to the desired secondary amine.

Workflow for Reductive Amination:



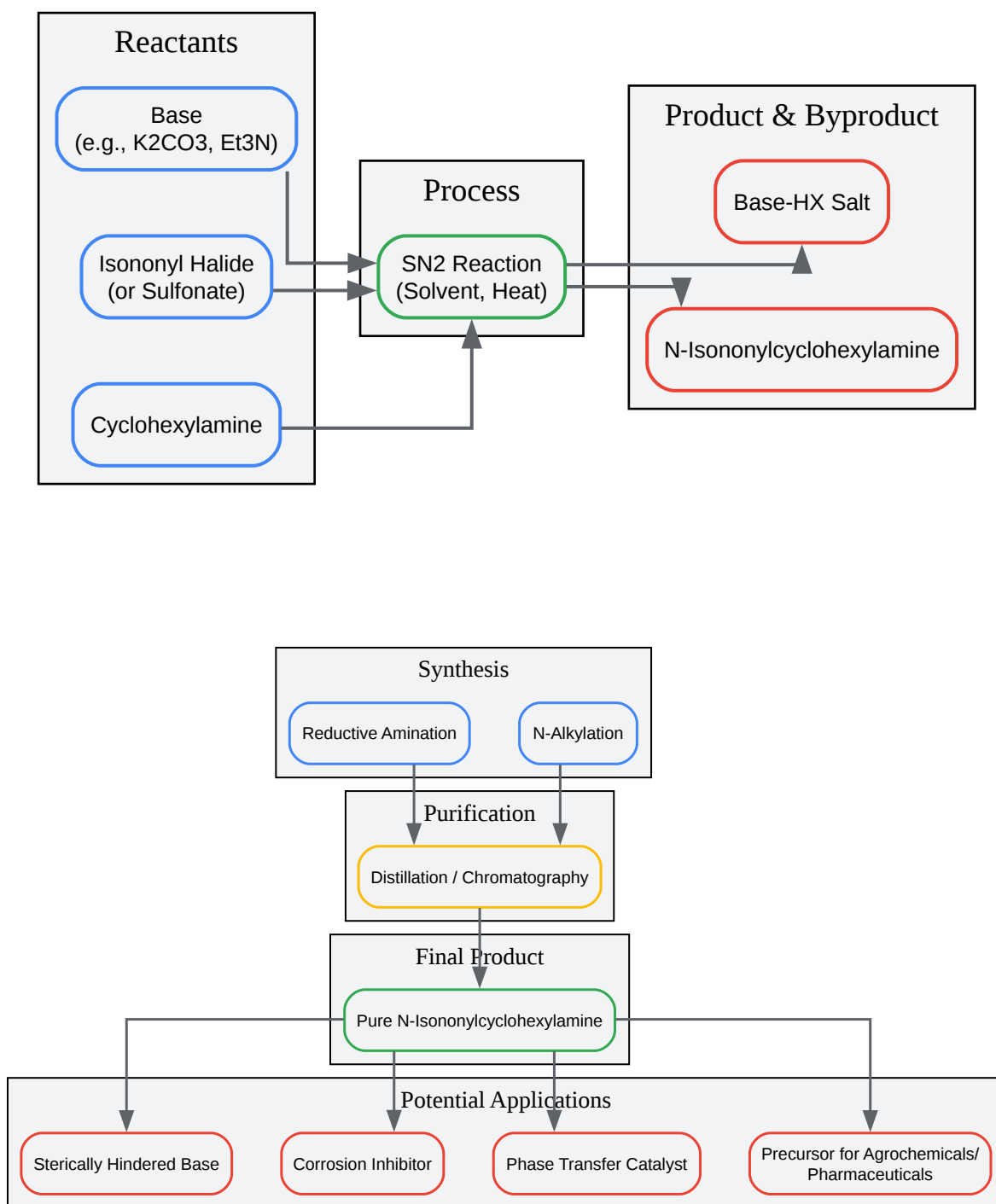
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Caption: Reductive amination pathway for **N-Isononylcyclohexylamine** synthesis.

N-Alkylation of Cyclohexylamine with an Isononyl Halide

This classical method involves the direct alkylation of cyclohexylamine with an isononyl halide (e.g., bromide or chloride) or a sulfonate ester (e.g., tosylate or mesylate) in the presence of a base to neutralize the hydrogen halide formed during the reaction.

Workflow for N-Alkylation:



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